

Technical Application Guide: 2-(Propylthio)ethanol as a Chemical Intermediate

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Compound of Interest

Compound Name: 2-(Propylthio)ethanol

CAS No.: 22812-90-4

Cat. No.: B1582644

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Executive Summary & Technical Profile

2-(Propylthio)ethanol (CAS: 22812-90-4), also known as 2-(n-propylthio)ethanol or propyl hydroxyethyl sulfide, is a bifunctional organic intermediate characterized by a primary hydroxyl group and a sulfide thioether linkage. Its utility stems from its ability to serve as a flexible "sulfur-linker" in the synthesis of agrochemicals, pharmaceuticals, and functional materials.

Unlike its ethyl analog (2-ethylthioethanol, used in Demeton synthesis), the propyl variant offers unique lipophilicity and steric properties, making it a critical tool for Structure-Activity Relationship (SAR) studies in drug discovery and the development of selective herbicides.

Physical & Chemical Properties Table

Property	Specification
CAS Number	22812-90-4
IUPAC Name	2-propylsulfanyl-ethanol
Molecular Formula	
Molecular Weight	120.21 g/mol
Boiling Point	~228 °C (Predicted)
Density	~0.98 g/mL
Solubility	Soluble in organic solvents (DCM, Ethanol, Toluene); slightly soluble in water.
Functional Groups	Primary Alcohol (-OH), Thioether (-S-)

Core Application: Synthesis of Endothall-Derivative Herbicides[1]

The most documented industrial application of **2-(propylthio)ethanol** is in the synthesis of selective herbicides and harvest aids derived from 3,6-endoxohexahydrophthalic acid (Endothall). The introduction of the propylthioethyl chain enhances the lipophilicity and soil stability of the herbicide compared to the parent acid.

Mechanism of Action

The reaction involves the nucleophilic ring-opening of 3,6-endoxohexahydrophthalic anhydride by the hydroxyl group of **2-(propylthio)ethanol**. This forms a mono-ester, which retains the carboxylic acid functionality necessary for salt formation (e.g., sodium or amine salts) to improve water solubility for field application.

Experimental Protocol: Mono-Ester Synthesis

Objective: Synthesis of Mono(2-(propylthio)ethyl) 3,6-endoxohexahydrophthalate.

Reagents:

- 3,6-Endoxohexahydrophthalic anhydride (1.0 eq)
- **2-(Propylthio)ethanol** (1.05 eq)
- Solvent: Toluene (anhydrous)
- Catalyst: None required (thermal activation) or mild acid catalyst.

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and temperature probe. Purge with nitrogen.
- Dissolution: Charge the flask with 3,6-endoxohexahydrophthalic anhydride dissolved in toluene (0.5 M concentration).
- Addition: Add **2-(propylthio)ethanol** slowly to the stirring solution at room temperature.
- Reaction: Heat the mixture to reflux (~110°C) for 4–6 hours. Monitor consumption of anhydride via TLC or HPLC.
- Workup: Cool the reaction mixture to room temperature. The product often crystallizes directly from the toluene solution upon cooling.
- Purification: Filter the solid precipitate. Wash with cold toluene/hexane (1:1). Recrystallize from ethanol/water if necessary.
- Salt Formation (Optional): To generate the water-soluble sodium salt, dissolve the mono-ester in equimolar aqueous NaOH and lyophilize.

Validation:

- ¹H NMR: Confirm the presence of the propyl chain (triplet at ~0.9 ppm) and the ester linkage (triplet at ~4.2 ppm).
- Acid Value: Titration with KOH to verify the free carboxylic acid group.

Secondary Application: Synthesis of 1-Chloro-2-(propylthio)ethane

For medicinal chemistry, **2-(propylthio)ethanol** serves as the immediate precursor to 1-chloro-2-(propylthio)ethane. This chloride is a potent alkylating agent used to introduce the motif into amines, phenols, or thiols.

Experimental Protocol: Chlorination

Objective: Conversion of the alcohol to the alkyl chloride.

Reagents:

- **2-(Propylthio)ethanol** (1.0 eq)
- Thionyl Chloride (
) (1.2 eq)
- Solvent: Dichloromethane (DCM) or Chloroform
- Catalyst: DMF (catalytic amount)

Methodology:

- Cooling: Dissolve **2-(propylthio)ethanol** in dry DCM at 0°C.
- Addition: Add

dropwise over 30 minutes, maintaining temperature < 5°C.
- Reflux: Allow to warm to room temperature, then reflux for 2 hours to drive off

and

.
- Quench: Carefully quench with saturated

solution.

- Extraction: Extract the organic layer, dry over
 , and concentrate
 - Note: Sulfur mustards are potential blister agents. While this propyl analog is less toxic than the ethyl variant (Half-Mustard), handle with extreme caution in a fume hood.

Advanced Application: Sulfoxide/Sulfone Modulation

In drug design, the thioether group is often oxidized to a sulfoxide (

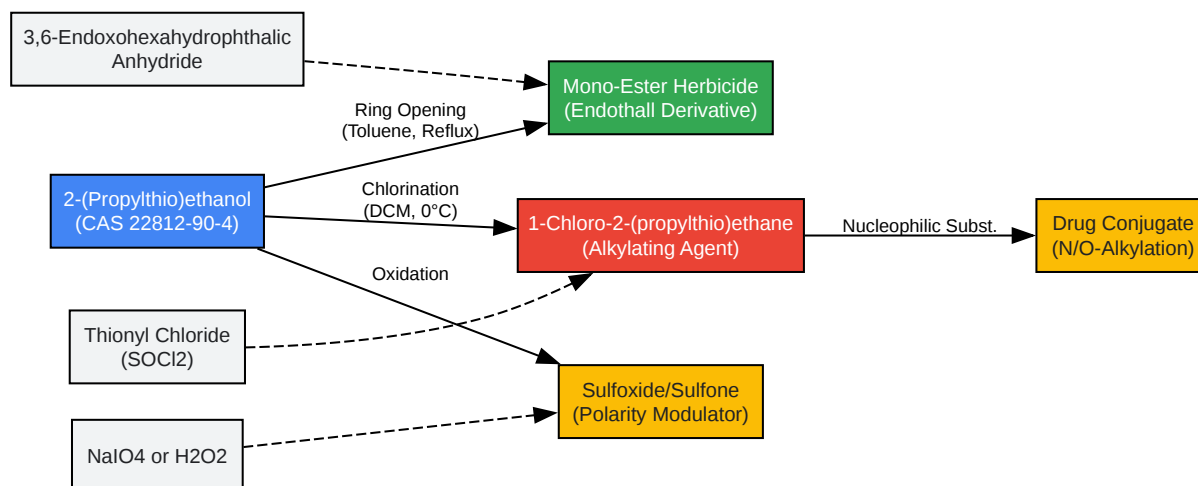
) or sulfone (

) to modulate the polarity and metabolic stability of a drug candidate. **2-(Propylthio)ethanol** allows researchers to install the sulfide first, then oxidize it at a late stage.

- Sulfoxide (Chiral Potential): Using asymmetric oxidation (e.g., Sharpless or Kagan methods), the sulfur center can become a chiral handle.
- Sulfone (High Polarity): Complete oxidation increases water solubility and reduces metabolic susceptibility.

Visualizing the Chemical Pathways

The following diagram illustrates the divergent synthetic pathways starting from **2-(Propylthio)ethanol**.



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Figure 1: Synthetic divergence of **2-(Propylthio)ethanol** into herbicides, alkylating agents, and polarity modulators.

Safety & Handling Protocols

Hazard Identification:

- Skin/Eye Irritant: Causes serious eye irritation and skin sensitization.
- Stench: Like most low-molecular-weight organic sulfides, it possesses a disagreeable garlic/skunk-like odor.

Handling Requirements:

- Engineering Controls: All operations must be performed in a functioning chemical fume hood.
- Decontamination: Glassware contaminated with thiols/sulfides should be soaked in a dilute bleach (sodium hypochlorite) solution to oxidize the sulfur and neutralize the odor before washing.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.

References

- United States Patent Office. (1967). Process of controlling plant growth.[1] Patent US3318679A. (Describes the synthesis of Endothall mono-esters using 2-(alkylthio)alkanols). [Link](#)
- Sigma-Aldrich. (n.d.). 2-(N-Propylthio)ethanol Product Specification. (Source for physical data and CAS verification). [Link](#)
- PubChem. (n.d.). Compound Summary: **2-(Propylthio)ethanol**. [2] National Library of Medicine. [Link](#)

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Sources

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